

AH 7563 CAS number and molecular weight

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Compound of Interest

Compound Name: AH 7563

Cat. No.: B162112

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Technical Guide: AH 7563

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available information on **AH 7563**. It is important to note that **AH 7563** is categorized as an analytical reference standard, and extensive research on its physiological and toxicological properties has not been publicly documented.^[1]

Core Compound Information

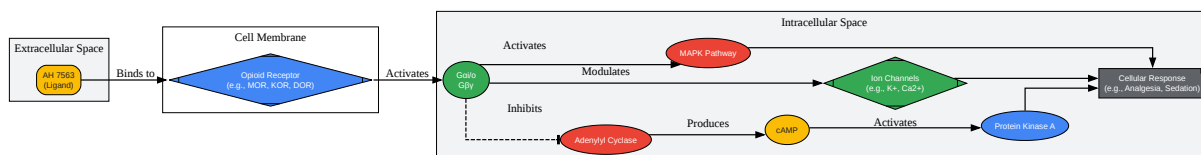
AH 7563 is identified as an opioid based on its structural characteristics.^[1] However, detailed pharmacological and toxicological data are not available.

| Property | Value | Source |
|-------------------|---|--------------------------------|
| CAS Number | 63886-94-2 | Cayman Chemical ^[1] |
| Molecular Formula | C ₁₆ H ₂₄ N ₂ O | Cayman Chemical ^[1] |
| Molecular Weight | 260.4 g/mol | Cayman Chemical ^[1] |
| Formal Name | N-[[1-(dimethylamino)cyclohexyl]methyl]-benzamide | Cayman Chemical ^[1] |

Potential Signaling Pathway

Given that **AH 7563** is structurally categorized as an opioid, it is hypothesized to interact with opioid receptors, such as the mu-opioid receptor (MOR), kappa-opioid receptor (KOR), or delta-opioid receptor (DOR). These are G protein-coupled receptors (GPCRs) that, upon activation, initiate a cascade of intracellular signaling events.

A generalized signaling pathway for opioid receptor activation is depicted below. It is crucial to understand that this is a representative pathway, and the specific interactions and downstream effects of **AH 7563** have not been experimentally determined.



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Generalized Opioid Receptor Signaling Pathway.

Experimental Protocols

Due to the limited publicly available research on **AH 7563**, detailed experimental protocols for this specific compound are not available. Research on analogous compounds, such as AH-7921, has involved methodologies that could potentially be adapted for the study of **AH 7563**. These include:

- **In Vitro Receptor Binding Assays:** To determine the binding affinity and selectivity of the compound for various opioid receptors.
- **Functional Assays:** To measure the functional activity of the compound at the receptor, such as GTPyS binding assays or cAMP accumulation assays.

- In Vivo Behavioral Assays: In animal models to assess analgesic effects, sedative properties, and potential for abuse.
- Metabolic Stability Assays: Using liver microsomes or hepatocytes to determine the metabolic fate of the compound.[2]

It is imperative that any research involving **AH 7563** be conducted in compliance with all applicable laws and regulations, and with appropriate safety measures in place, given its classification as a novel synthetic opioid.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. Metabolic characterization of AH-7921, a synthetic opioid designer drug: in vitro metabolic stability assessment and metabolite identification, evaluation of in silico prediction, and in vivo confirmation - PubMed [pubmed.ncbi.nlm.nih.gov]
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